

Application Notes and Protocols for HO-PEG12-CH₂COOH Bioconjugation to Proteins

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Compound of Interest

Compound Name: *HO-Peg12-CH₂cooh*

Cat. No.: *B12425095*

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Introduction

Poly(ethylene glycol) (PEG) conjugation, or PEGylation, is a widely utilized bioconjugation technique in drug development and research to enhance the therapeutic properties of proteins. [1][2][3] The covalent attachment of PEG chains can increase the hydrodynamic size of the protein, leading to prolonged circulating half-life, reduced immunogenicity, and improved stability. [3][4] **HO-PEG12-CH₂COOH** is a heterobifunctional PEG linker containing a terminal hydroxyl group and a carboxylic acid group, separated by a 12-unit PEG spacer. The carboxylic acid moiety allows for covalent attachment to primary amines (e.g., lysine residues or the N-terminus) on a protein surface through the formation of a stable amide bond. This process typically involves a two-step reaction: activation of the carboxyl group using carbodiimide chemistry, followed by reaction with the amine-containing protein.

These application notes provide a detailed protocol for the bioconjugation of **HO-PEG12-CH₂COOH** to a target protein, including reagent preparation, reaction conditions, and purification of the resulting PEGylated protein.

Data Presentation

Table 1: Recommended Reagent Concentrations and Molar Ratios

Reagent	Stock Concentration	Final Reaction Concentration	Molar Excess (relative to Protein)
Protein	1-10 mg/mL	1 mg/mL	1
HO-PEG12-CH ₂ COOH	100 mg/mL in DMSO or DMF	Variable	10-50x
EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide)	10 mg/mL in Activation Buffer	~2 mM	20-100x
Sulfo-NHS (N-hydroxysulfosuccinimide)	25 mg/mL in Activation Buffer	~5 mM	50-250x
Quenching Reagent (e.g., Hydroxylamine)	1 M in water	50-100 mM	N/A

Table 2: Recommended Buffers for Different Stages of Bioconjugation

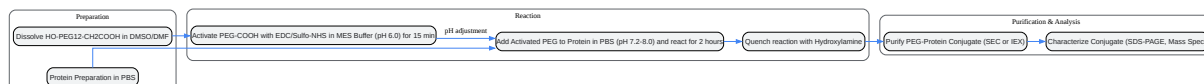
Stage	Buffer	pH	Rationale
Protein Preparation	Phosphate-Buffered Saline (PBS)	7.2-7.4	Maintains protein stability and solubility.
Carboxyl Activation	MES Buffer (0.1 M MES, 0.5 M NaCl)	4.7-6.0	Optimal pH for EDC/NHS activation of carboxyl groups.
Conjugation Reaction	Phosphate-Buffered Saline (PBS) or Borate Buffer	7.2-8.0	Efficient reaction of NHS-activated PEG with primary amines.
Quenching	Tris or Glycine Buffer	~8.0	Contains primary amines to react with and deactivate excess NHS-activated PEG.

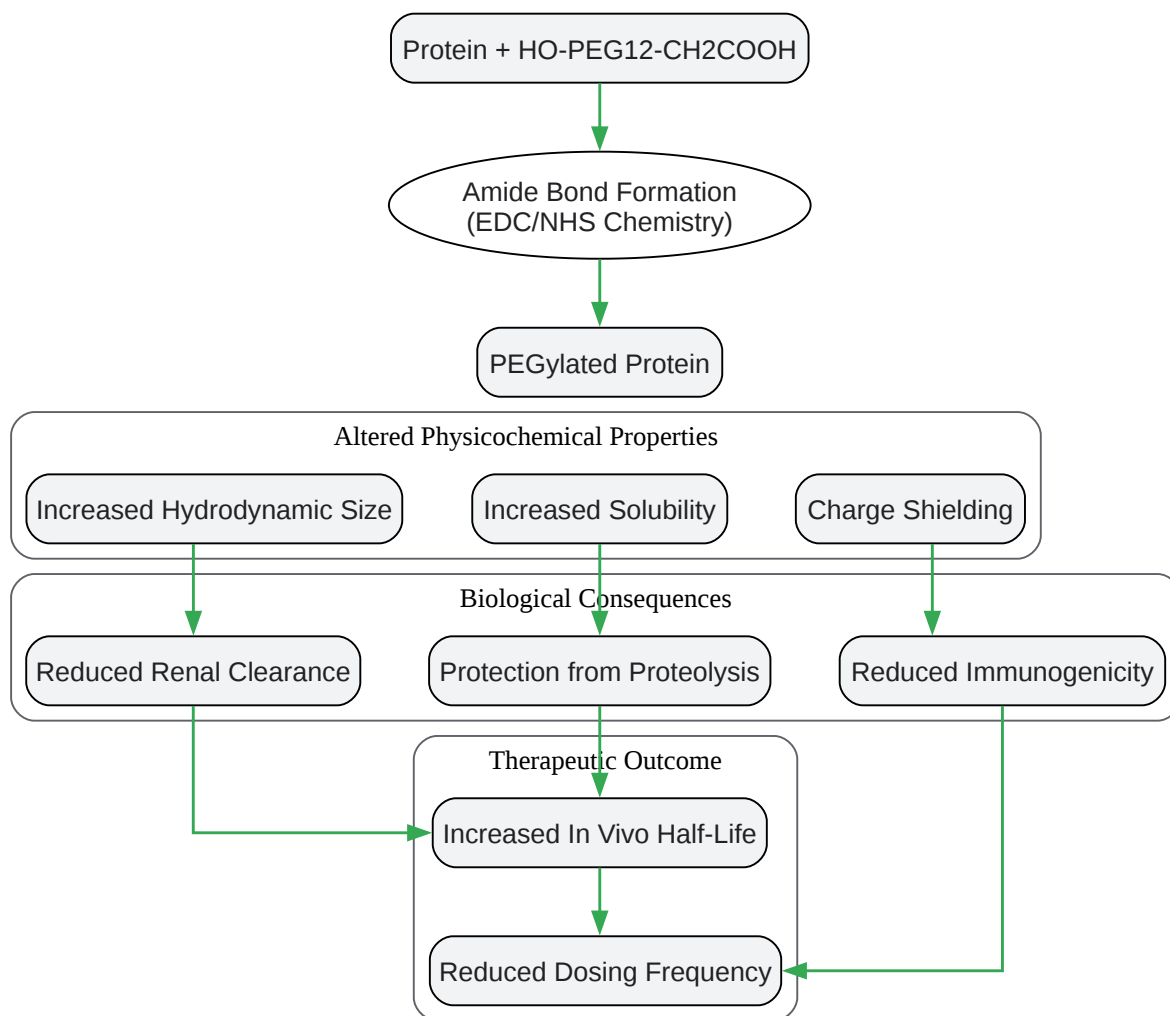
Experimental Protocols

Materials and Reagents

- **HO-PEG12-CH₂COOH**
- Target Protein
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide hydrochloride)
- Sulfo-NHS (N-hydroxysulfosuccinimide)
- Activation Buffer: 0.1 M MES, 0.5 M NaCl, pH 6.0
- Conjugation Buffer: 20 mM Sodium Phosphate, 150 mM NaCl, pH 7.4 (PBS)
- Quenching Buffer: 1 M Hydroxylamine, pH 8.5
- Dimethyl sulfoxide (DMSO) or Dimethylformamide (DMF), anhydrous
- Desalting columns or dialysis cassettes for buffer exchange and purification
- Purification system (e.g., Size Exclusion Chromatography (SEC) or Ion Exchange Chromatography (IEX))

Experimental Workflow Diagram





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References

- 1. creativepegworks.com [creativepegworks.com]
- 2. Site-Specific PEGylation of Therapeutic Proteins - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Covalent conjugation of poly(ethylene glycol) to proteins and peptides: strategies and methods - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. fnkprddata.blob.core.windows.net [fnkprddata.blob.core.windows.net]
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